

2,2-Diethoxyethylamine solubility characteristics

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,2-Diethoxyethylamine

Cat. No.: B048651

[Get Quote](#)

An In-depth Technical Guide to the Solubility Characteristics of 2,2-Diethoxyethylamine

This technical guide provides a comprehensive overview of the solubility characteristics of **2,2-diethoxyethylamine** (CAS No. 645-36-3), a key chemical intermediate. The document is intended for researchers, scientists, and professionals in chemical synthesis and drug development who utilize this compound in their work. This guide details the physicochemical properties that govern its solubility and presents available data in a structured format.

Physicochemical Properties

2,2-Diethoxyethylamine is a colorless to light yellow liquid with a chemical structure that dictates its behavior in various solvents.^{[1][2]} Its key physical and chemical properties are summarized in the table below. The presence of a primary amine and two ether functional groups allows for hydrogen bonding, which significantly influences its solubility profile.

Property	Value	Reference(s)
Molecular Formula	C6H15NO2	[1]
Molecular Weight	133.19 g/mol	[1][3]
Appearance	Colorless to light yellow liquid	[1][2]
Boiling Point	162-163 °C	[1][2][4]
Melting Point	-78 °C	[1][2][3]
Density	0.916 g/mL at 25 °C	[1][2][4]
Refractive Index	n _{20/D} 1.417	[1][2][4]
pKa	8.47 (of the conjugate acid)	[1][3]
Flash Point	45 °C (114 °F)	[1][2][3]

Solubility Characteristics

The solubility of **2,2-diethoxyethylamine** is a critical parameter for its application in synthesis and formulation. Its amphiphilic nature, stemming from the polar amine and ether groups combined with nonpolar ethyl groups, results in a distinct solubility profile.

Qualitative Solubility Data

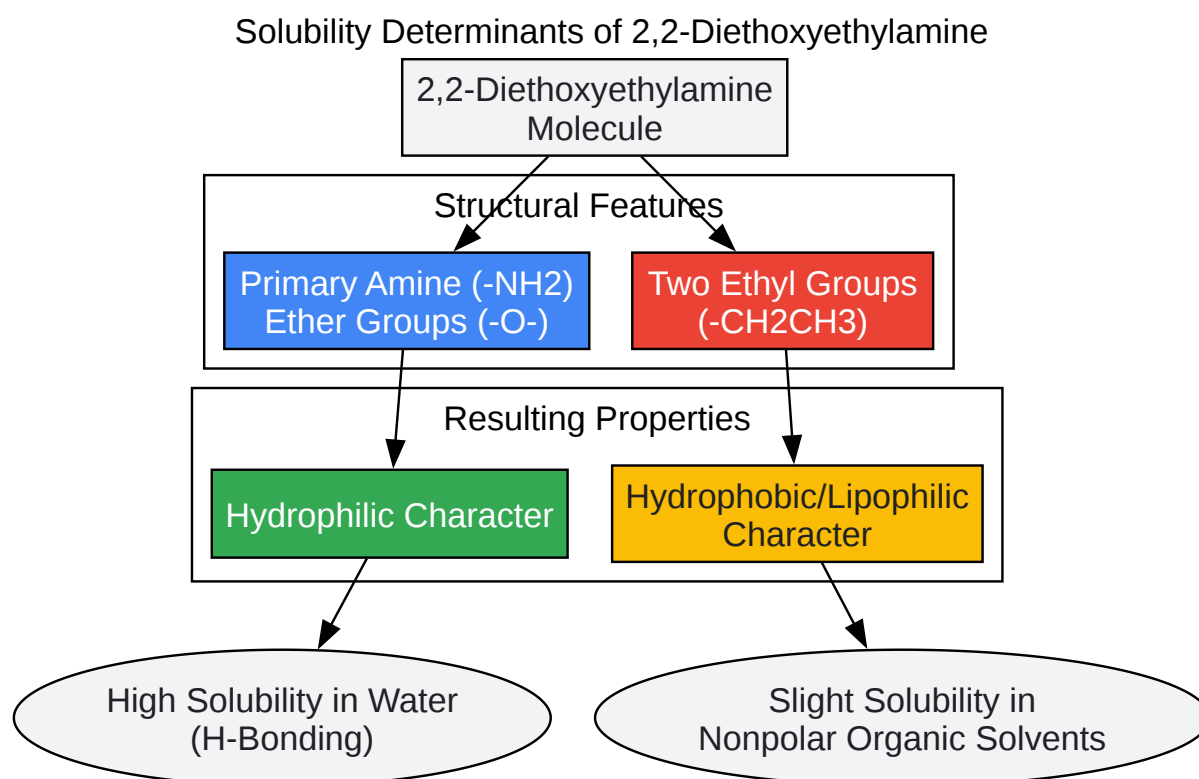
The compound is readily soluble in water.[1][5][6] This is primarily due to the formation of hydrogen bonds between the amine's nitrogen and ether's oxygen atoms with water molecules. Its solubility in organic solvents is more limited.

Solvent	Solubility	Reference(s)
Water	Soluble	[1][2][5][6]
Chloroform	Slightly Soluble	[1][3]
Ethyl Acetate	Slightly Soluble	[1][3]

The structural features governing this solubility are illustrated below.

Figure 1: Chemical structure and key functional groups.

The interplay between the hydrophilic amine/ether groups and the hydrophobic ethyl groups is key to understanding its miscibility.



[Click to download full resolution via product page](#)

Figure 2: Logical relationship of structure to solubility.

Experimental Protocol for Solubility Determination

While specific experimental data for **2,2-diethoxyethylamine** is not widely published, a standard protocol for determining the solubility of a liquid amine can be employed. The following outlines a general method for qualitative and semi-quantitative assessment.

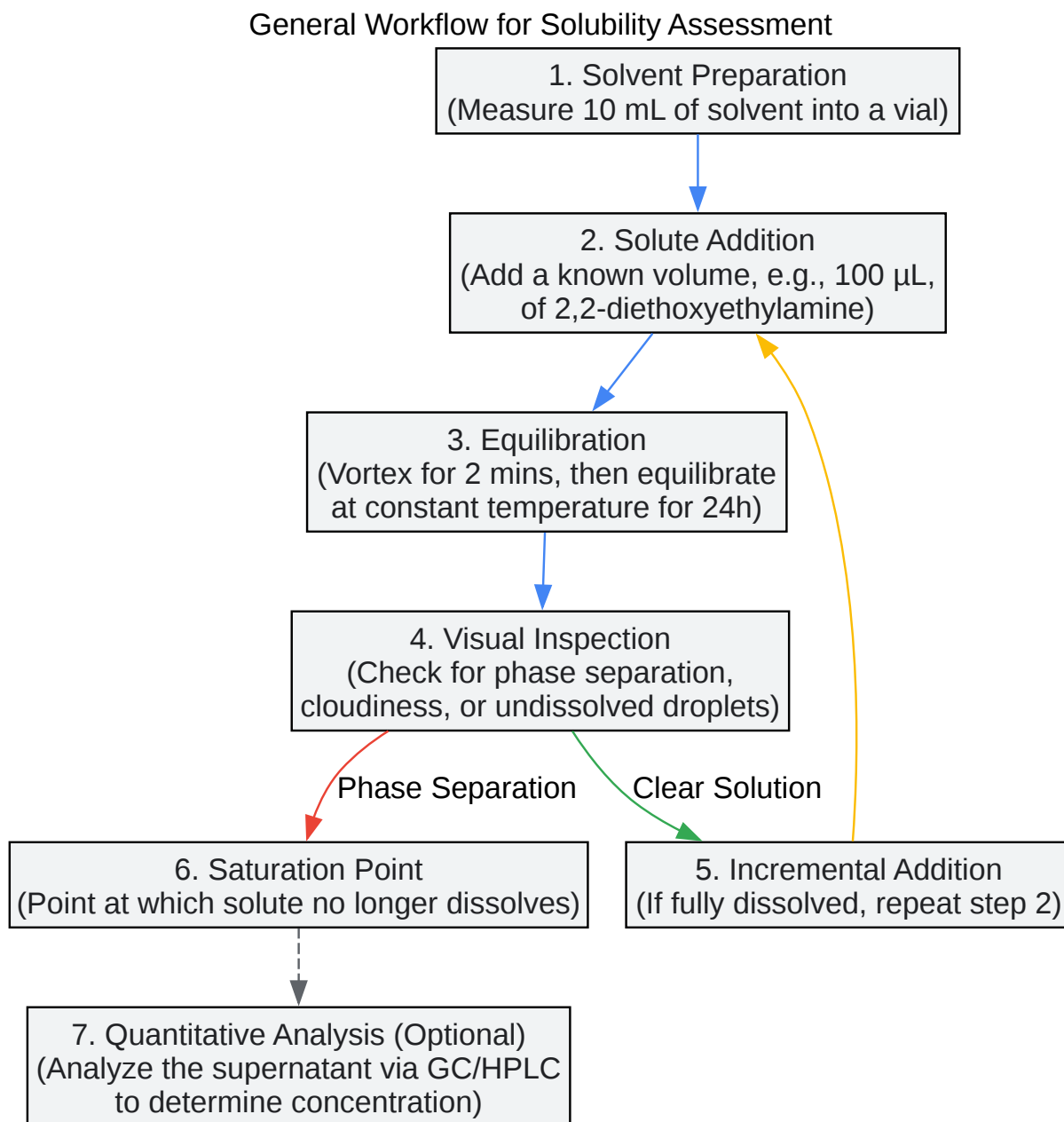
Materials and Equipment

- **2,2-Diethoxyethylamine**

- Selected solvents (e.g., deionized water, ethanol, acetone, toluene, hexane)
- Calibrated pipettes and volumetric flasks
- Vortex mixer
- Analytical balance
- Temperature-controlled water bath or shaker
- Visual inspection system (e.g., light box with a dark background)
- Gas Chromatography (GC) or High-Performance Liquid Chromatography (HPLC) system for quantitative analysis

General Experimental Workflow

The process involves systematically adding the solute to a fixed volume of solvent and observing the point of saturation.



[Click to download full resolution via product page](#)

Figure 3: Experimental workflow for solubility determination.

Procedure

- Preparation: Add a precise volume (e.g., 10.0 mL) of the chosen solvent to a series of clean, dry vials.
- Initial Solute Addition: To each vial, add a small, known amount of **2,2-diethoxyethylamine**.
- Equilibration: Seal the vials and agitate them using a vortex mixer for 1-2 minutes. Place the vials in a temperature-controlled shaker or bath (e.g., at 25 °C) for a sufficient period (typically 24 hours) to ensure equilibrium is reached.
- Observation: After equilibration, visually inspect the samples against a light and dark background for any signs of insolubility, such as cloudiness, precipitation, or phase separation.
- Semi-Quantitative Determination: Continue adding known increments of the solute to the vials that show complete dissolution, repeating steps 3 and 4 until saturation is observed. The total amount of solute added before saturation provides a semi-quantitative measure of solubility.
- Quantitative Measurement: For precise quantification, prepare a saturated solution and allow it to equilibrate. Carefully extract a sample from the supernatant, ensuring no undissolved solute is included. Dilute the sample appropriately and analyze its concentration using a calibrated analytical method like GC or HPLC.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2,2-Diethoxyethylamine | 645-36-3 [chemicalbook.com]
- 2. 2,2-Diethoxyethylamine, CAS No. 645-36-3 - iChemical [ichemical.com]
- 3. 645-36-3 CAS MSDS (2,2-Diethoxyethylamine) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 4. chemsynthesis.com [chemsynthesis.com]

- 5. 2,2-Diethoxyethylamine(645-36-3)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 6. CAS # 645-36-3, 2,2-Diethoxyethylamine, Aminoacetaldehyde diethyl acetal - chemBlink [www.chemblink.com]
- To cite this document: BenchChem. [2,2-Diethoxyethylamine solubility characteristics]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b048651#2-2-diethoxyethylamine-solubility-characteristics]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com